

# Application Notes and Protocols for the Quantification of 2,5-Dimethoxyphenylacetone

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## Compound of Interest

Compound Name: 2-Propanone, 1-(2,5-dimethoxyphenyl)-

Cat. No.: B076611

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## For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed methodologies for the quantitative analysis of 2,5-dimethoxyphenylacetone, a key intermediate in the synthesis of various psychoactive substances. The following protocols for Gas Chromatography-Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography (HPLC) are designed to deliver accurate and reproducible quantification in research and quality control settings.

## Gas Chromatography-Mass Spectrometry (GC-MS) Method

GC-MS is a robust and highly specific method for the quantification of volatile and semi-volatile compounds like 2,5-dimethoxyphenylacetone. This method offers excellent sensitivity and structural confirmation.

## Quantitative Data Summary

The following table summarizes the typical performance characteristics of the described GC-MS method for the quantification of 2,5-dimethoxyphenylacetone.

Parameter	Result
Linearity ( $R^2$ )	> 0.999
Limit of Detection (LOD)	0.1 ng/mL
Limit of Quantification (LOQ)	0.5 ng/mL
Accuracy (% Recovery)	95 - 105%
Precision (%RSD)	< 5%

## Experimental Protocol

### 1.1. Materials and Reagents

- 2,5-Dimethoxyphenylacetone standard ( $\geq 98\%$  purity)
- Methanol (HPLC grade)
- Internal Standard (IS) solution (e.g., 1-phenyl-2-propanone at 10  $\mu\text{g/mL}$  in methanol)
- Sample matrix (e.g., reaction mixture, purified product)

### 1.2. Instrumentation

- Gas chromatograph equipped with a mass selective detector (GC-MS).
- Capillary column: A non-polar column such as a DB-5MS (30 m x 0.25 mm i.d., 0.25  $\mu\text{m}$  film thickness) is suitable.

### 1.3. GC-MS Conditions

- Injector Temperature: 250°C
- Injection Mode: Splitless (1  $\mu\text{L}$  injection volume)
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min
- Oven Temperature Program:

- Initial temperature: 100°C, hold for 1 minute
- Ramp: 15°C/min to 280°C
- Hold: 5 minutes at 280°C
- MS Transfer Line Temperature: 280°C
- Ion Source Temperature: 230°C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Acquisition Mode: Selected Ion Monitoring (SIM)
  - Quantifier Ion:m/z 150
  - Qualifier Ions:m/z 194, 107

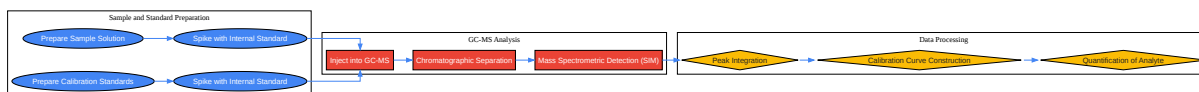
#### 1.4. Sample Preparation

- Standard Curve Preparation: Prepare a series of calibration standards of 2,5-dimethoxyphenylacetone in methanol, ranging from 0.5 ng/mL to 1000 ng/mL. Spike each standard with the internal standard solution to a final concentration of 10 µg/mL.
- Sample Preparation: Dissolve a precisely weighed amount of the sample in methanol to achieve a theoretical concentration within the calibration range. Spike with the internal standard to the same final concentration as the calibration standards.

#### 1.5. Data Analysis

- Integrate the peak areas of the quantifier ion for 2,5-dimethoxyphenylacetone and the internal standard.
- Construct a calibration curve by plotting the ratio of the analyte peak area to the internal standard peak area against the concentration of the calibration standards.
- Determine the concentration of 2,5-dimethoxyphenylacetone in the samples by interpolating their peak area ratios from the calibration curve.

## GC-MS Workflow



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Caption: Workflow for the quantification of 2,5-dimethoxyphenylacetone by GC-MS.

## High-Performance Liquid Chromatography (HPLC) Method

HPLC with UV detection is a versatile and widely accessible technique for the quantification of 2,5-dimethoxyphenylacetone. This method is particularly useful for routine analysis and for samples that may not be suitable for GC-MS.

## Quantitative Data Summary

The following table summarizes the typical performance characteristics of the described HPLC method for the quantification of 2,5-dimethoxyphenylacetone.

Parameter	Result
Linearity ( $R^2$ )	> 0.998
Limit of Detection (LOD)	1 µg/mL
Limit of Quantification (LOQ)	5 µg/mL
Accuracy (% Recovery)	98 - 102%
Precision (%RSD)	< 3%

## Experimental Protocol

### 2.1. Materials and Reagents

- 2,5-Dimethoxyphenylacetone standard (≥98% purity)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid (optional, for improved peak shape)
- Sample matrix

### 2.2. Instrumentation

- HPLC system with a UV-Vis detector.
- Reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 µm particle size).

### 2.3. HPLC Conditions

- Mobile Phase: Isocratic elution with Acetonitrile:Water (60:40, v/v). A small amount of formic acid (0.1%) can be added to both solvents to improve peak symmetry.
- Flow Rate: 1.0 mL/min
- Column Temperature: 30°C

- Injection Volume: 10  $\mu$ L
- Detection Wavelength: 275 nm

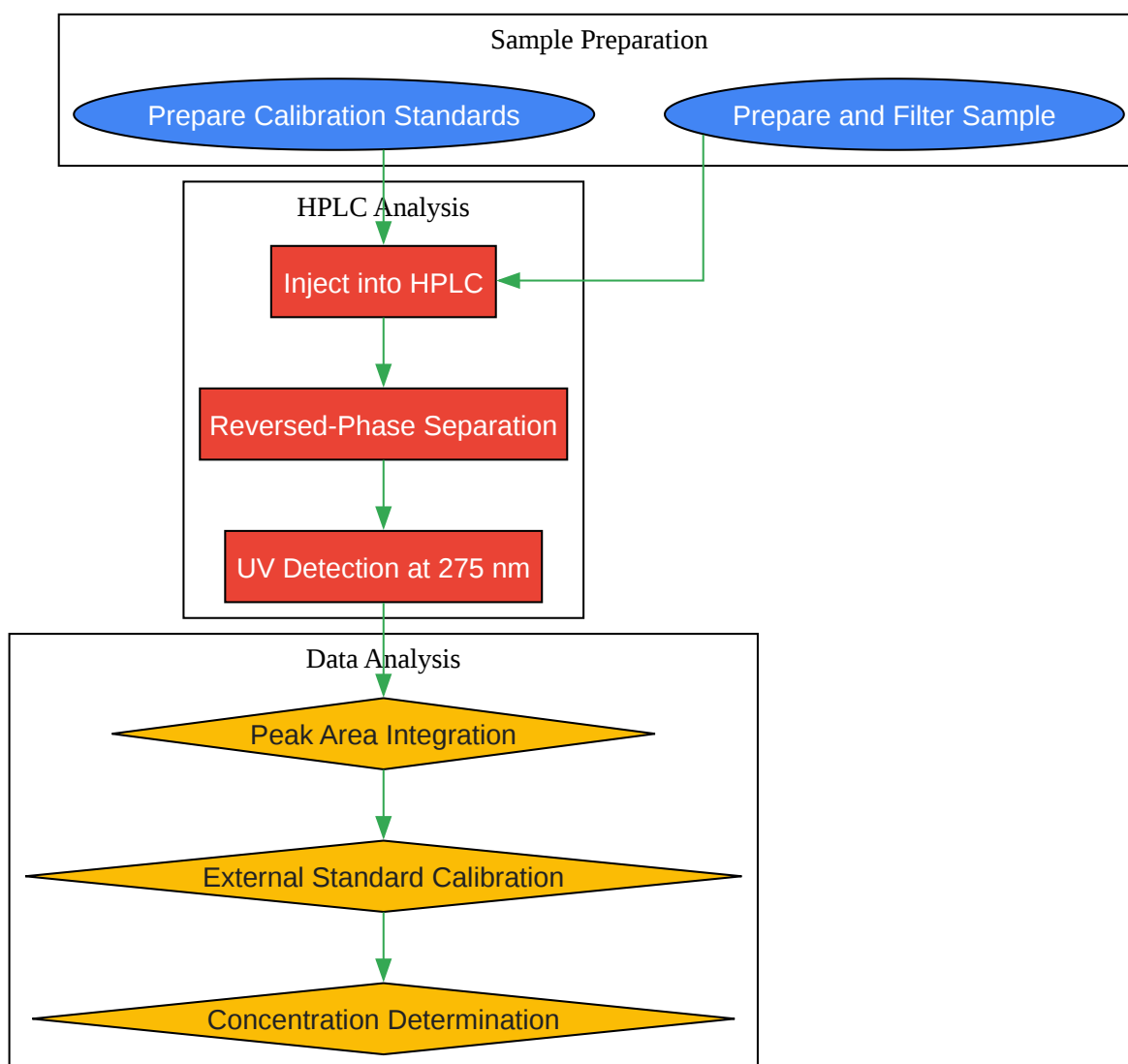
#### 2.4. Sample Preparation

- Standard Curve Preparation: Prepare a series of calibration standards of 2,5-dimethoxyphenylacetone in the mobile phase, ranging from 5  $\mu$ g/mL to 500  $\mu$ g/mL.
- Sample Preparation: Dissolve a precisely weighed amount of the sample in the mobile phase to achieve a theoretical concentration within the calibration range. Filter the sample through a 0.45  $\mu$ m syringe filter before injection.

#### 2.5. Data Analysis

- Integrate the peak area of 2,5-dimethoxyphenylacetone.
- Construct a calibration curve by plotting the peak area against the concentration of the calibration standards.
- Determine the concentration of 2,5-dimethoxyphenylacetone in the samples by interpolating their peak areas from the calibration curve.

## HPLC Workflow



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Caption: Workflow for the quantification of 2,5-dimethoxyphenylacetone by HPLC.

## Method Validation

For routine application, both methods should be validated according to ICH guidelines or internal standard operating procedures. Validation parameters should include specificity, linearity, range, accuracy, precision (repeatability and intermediate precision), limit of detection (LOD), limit of quantification (LOQ), and robustness.

## Safety Precautions

2,5-Dimethoxyphenylacetone should be handled in a well-ventilated fume hood. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn at all times. Consult the Safety Data Sheet (SDS) for detailed safety information.

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